

# Methyl 2-bromopentanoate molecular weight and formula

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## Compound of Interest

Compound Name: Methyl 2-bromopentanoate

Cat. No.: B179845

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## In-Depth Technical Guide: Methyl 2-bromopentanoate

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides the fundamental molecular and chemical properties of **Methyl 2-bromopentanoate**, a reagent utilized in the synthesis of various organic compounds, including oxazepinones and substituted benzofurans.<sup>[1]</sup>

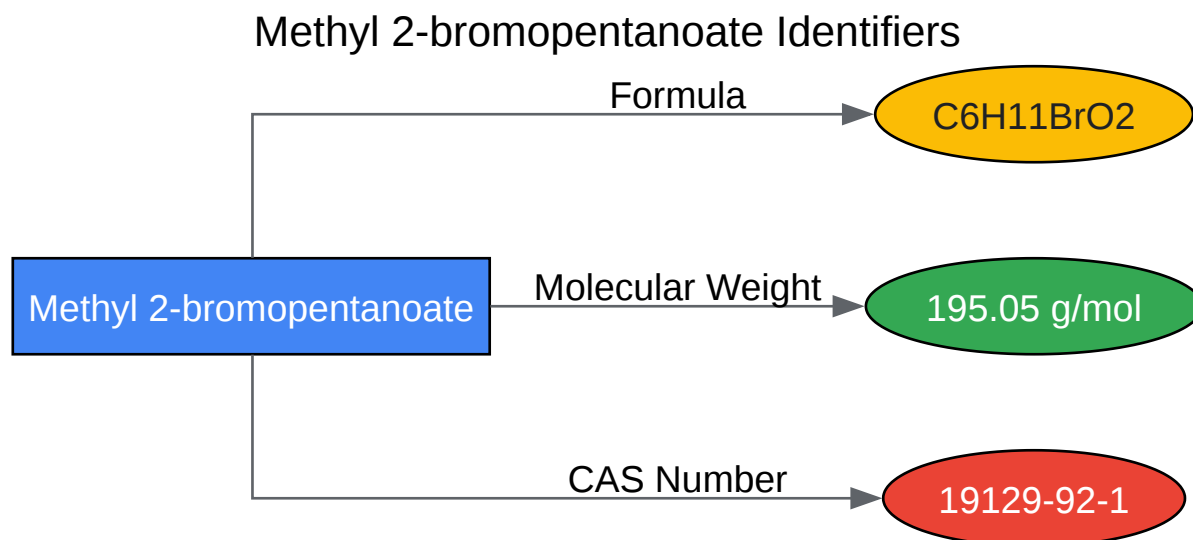
## Molecular and Chemical Properties

The essential quantitative data for **Methyl 2-bromopentanoate** is summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C6H11BrO2	PubChem[2], MOLBASE[1]
Molecular Weight	195.05 g/mol	PubChem[2]
195.054 g/mol	MOLBASE[1]	
195.06 g/mol	Pharmaffiliates[3], BLD Pharm[4]	
Exact Mass	193.994 Da	PubChem[2], MOLBASE[1]
Density	1.349 g/cm <sup>3</sup>	MOLBASE[1]
Boiling Point	179.372 °C at 760 mmHg	MOLBASE[1]
Flash Point	69.549 °C	MOLBASE[1]
Refractive Index	1.455	MOLBASE[1]
Vapor Pressure	0.944 mmHg at 25°C	MOLBASE[1]
CAS Number	19129-92-1	PubChem[2], Pharmaffiliates[3]

## Logical Relationships of Identifiers

The following diagram illustrates the relationship between the common name of the compound and its primary identifiers.



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Fig. 1: Key identifiers for **Methyl 2-bromopentanoate**.

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## References

- 1. methyl 2-bromopentanoate | 19129-92-1-Molbase [molbase.com]
- 2. Methyl 2-bromopentanoate | C<sub>6</sub>H<sub>11</sub>BrO<sub>2</sub> | CID 529992 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. 114438-78-7|Methyl 2-bromopentanoate|BLD Pharm [bldpharm.com]
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